

Commercial Suppliers of High-Purity Isoimperatorin-d6: A Technical Guide

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Compound of Interest

Compound Name: *Isoimperatorin-d6*

Cat. No.: *B15576331*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of commercially available high-purity **Isoimperatorin-d6**, a deuterated analog of the naturally occurring furanocoumarin, Isoimperatorin. This document is intended for researchers, scientists, and drug development professionals who require a reliable source of this stable isotope-labeled compound for use as an internal standard in pharmacokinetic studies, metabolic research, and as a tool in drug discovery.

Introduction to Isoimperatorin-d6

Isoimperatorin, a compound isolated from various medicinal plants, is known for its diverse biological activities, including acetylcholinesterase inhibition and anticancer properties.^[1] **Isoimperatorin-d6** is the deuterated form of Isoimperatorin, where six hydrogen atoms have been replaced by deuterium. This isotopic labeling makes it an ideal internal standard for quantitative analysis of Isoimperatorin in complex biological matrices using mass spectrometry-based methods. The increased mass of the deuterated analog allows for clear differentiation from the unlabeled analyte, ensuring accurate quantification.

Commercial Availability and Purity

High-purity **Isoimperatorin-d6** is available from specialized chemical suppliers. While obtaining a specific Certificate of Analysis for every batch of a deuterated compound can require direct

inquiry, the information provided by leading suppliers for similar products allows for a clear expectation of the quality and data provided.

One of the prominent suppliers is MedChemExpress, which lists **Isoimperatorin-d6** in their catalog.^{[2][3]} Based on the analysis of similar deuterated compounds from this supplier, customers can expect to receive a detailed Certificate of Analysis specifying the chemical purity as determined by High-Performance Liquid Chromatography (HPLC) and the isotopic enrichment determined by mass spectrometry. For instance, a sample Certificate of Analysis for another deuterated compound from MedChemExpress showed a purity of 98.60% by HPLC and an isotopic enrichment of 99.32%, with a detailed breakdown of the isotopic distribution (d0 to d6).^[4]

Other potential suppliers for furanocoumarins and their derivatives include Cayman Chemical and Toronto Research Chemicals.^{[5][6]} Cayman Chemical provides a product information sheet for the non-deuterated Isoimperatorin, stating a purity of ≥98%.^[7] While they do not explicitly list the d6 version, their expertise in providing high-quality research chemicals suggests they may be a potential source.

The following tables summarize the expected quantitative data for high-purity **Isoimperatorin-d6** based on available information for the non-deuterated compound and typical specifications for deuterated standards.

Table 1: Representative Specifications for High-Purity **Isoimperatorin-d6**

Parameter	Typical Specification	Method of Analysis
Chemical Purity	≥98%	High-Performance Liquid Chromatography (HPLC)
Isotopic Enrichment	≥99%	Mass Spectrometry (MS) or Nuclear Magnetic Resonance (NMR) Spectroscopy
Molecular Formula	C ₁₆ H ₈ D ₆ O ₄	-
Molecular Weight	~276.32 g/mol	-
Appearance	White to off-white solid	Visual Inspection

Table 2: Example Isotopic Distribution for **Isoimperatorin-d6**

Isotopic Species	Percentage
d0	<0.1%
d1	<0.1%
d2	<0.2%
d3	<0.3%
d4	<0.5%
d5	<2.0%
d6	>97.0%

Experimental Protocols

The quality control of **Isoimperatorin-d6** relies on robust analytical methodologies to ensure both chemical purity and isotopic integrity. The following sections detail the typical experimental protocols for these analyses.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

A common method for assessing the chemical purity of furanocoumarins like Isoimperatorin is reverse-phase HPLC coupled with a UV detector.

Methodology:

- **Instrumentation:** A standard HPLC system equipped with a C18 column (e.g., 4.6 x 250 mm, 5 µm), a UV detector, and an autosampler.
- **Mobile Phase:** A gradient of methanol and water, often with a small amount of formic acid (e.g., 0.1%) to improve peak shape.
- **Detection:** UV detection at a wavelength where Isoimperatorin exhibits strong absorbance, typically around 250 nm.

- **Quantification:** The purity is determined by calculating the area percentage of the main peak relative to the total area of all peaks in the chromatogram.

Isotopic Enrichment and Structural Confirmation by NMR and Mass Spectrometry

Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS) are essential for confirming the isotopic labeling and overall structure of **Isoimperatorin-d6**.

¹H-NMR (Proton NMR) Spectroscopy:

- **Objective:** To confirm the absence of protons at the deuterated positions.
- **Sample Preparation:** The sample is dissolved in a deuterated solvent (e.g., CDCl₃ or DMSO-d₆).
- **Analysis:** The ¹H-NMR spectrum of **Isoimperatorin-d6** will show a significant reduction or complete absence of signals corresponding to the protons that have been replaced by deuterium. The remaining signals will confirm the integrity of the non-deuterated parts of the molecule.

Mass Spectrometry (MS):

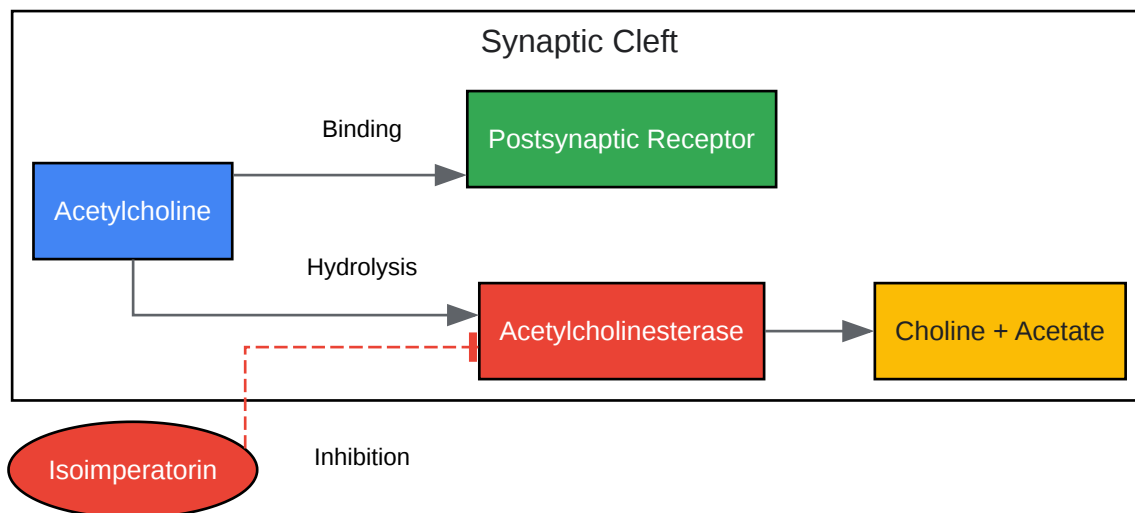
- **Objective:** To determine the isotopic enrichment and distribution.
- **Instrumentation:** A high-resolution mass spectrometer, often coupled with a liquid chromatography system (LC-MS).
- **Analysis:** The mass spectrum will show a molecular ion peak corresponding to the mass of **Isoimperatorin-d6**. The relative intensities of the isotopic peaks (M, M+1, M+2, etc.) are used to calculate the percentage of each isotopic species (d₀, d₁, d₂, d₃, d₄, d₅, and d₆).

Signaling Pathways and Mechanisms of Action

Isoimperatorin exhibits its biological effects through various signaling pathways. Understanding these pathways is crucial for researchers utilizing Isoimperatorin and its deuterated analog in their studies.

Acetylcholinesterase Inhibition

Isoimperatorin is a known inhibitor of acetylcholinesterase (AChE), an enzyme responsible for the breakdown of the neurotransmitter acetylcholine. By inhibiting AChE, Isoimperatorin increases the levels of acetylcholine in the synaptic cleft, which can have implications for neurological research.

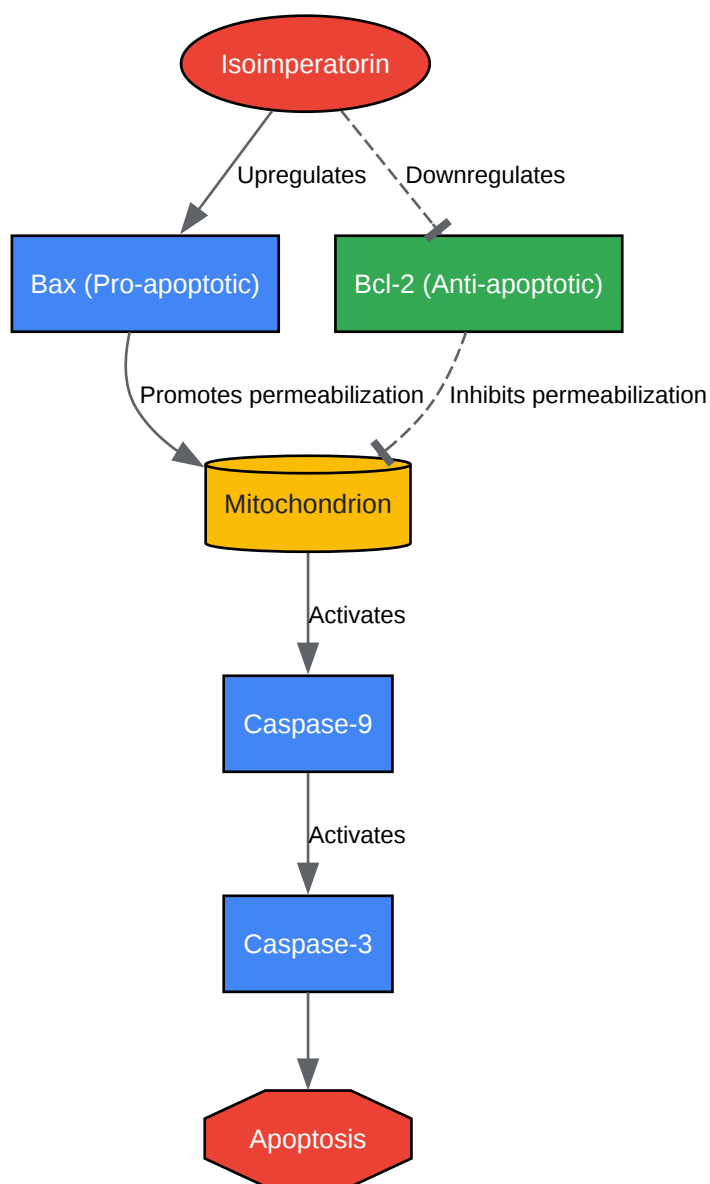


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Caption: Inhibition of Acetylcholinesterase by Isoimperatorin.

Anticancer Activity: Apoptosis Induction

Isoimperatorin has been shown to induce apoptosis (programmed cell death) in cancer cells through the mitochondrial pathway. This involves the regulation of pro-apoptotic (Bax) and anti-apoptotic (Bcl-2) proteins.

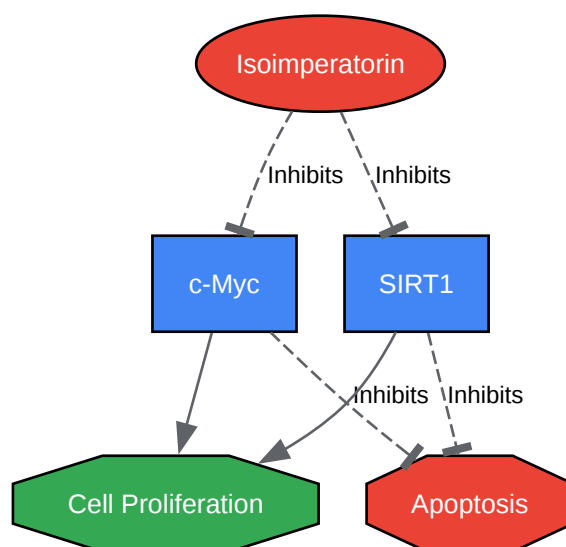


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Caption: Mitochondrial Apoptosis Pathway Induced by Isoimperatorin.

Anticancer Activity: Inhibition of c-Myc and SIRT1

Recent studies have indicated that Isoimperatorin can also exert its anticancer effects by inhibiting the c-Myc and SIRT1 signaling axis, which are critical regulators of cell proliferation and survival.



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Caption: Inhibition of c-Myc and SIRT1 Signaling by Isoimperatorin.

Conclusion

High-purity **Isoimperatorin-d6** is a critical tool for researchers in pharmacology, drug metabolism, and cancer biology. This guide provides a comprehensive overview of its commercial availability, expected quality specifications, and the analytical methods used for its characterization. The detailed signaling pathways offer a foundational understanding of the biological mechanisms of its non-deuterated counterpart, providing context for its application in research. For the most accurate and up-to-date information, it is always recommended to contact the suppliers directly for batch-specific Certificates of Analysis.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]

- 3. medchemexpress.com [medchemexpress.com]
- 4. file.medchemexpress.com [file.medchemexpress.com]
- 5. caymanchem.com [caymanchem.com]
- 6. Toronto Research Chemicals @ ChemBuyersGuide.com, Inc. [chembuyersguide.com]
- 7. cdn.caymanchem.com [cdn.caymanchem.com]
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